

Essential Safety and Operational Guide for Handling Picfeltaerinen IB

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Compound of Interest

Compound Name: Picfeltaerinen IB

Cat. No.: B1630566

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This guide provides immediate safety, handling, and disposal protocols for **Picfeltaerinen IB**, tailored for research, scientific, and drug development professionals.

Hazard Identification and Safety Data

Picfeltaerinen IB is a cucurbitacin glycoside and an inhibitor of acetylcholinesterase (AChE) [1][2]. It is classified as acutely toxic if swallowed and is very toxic to aquatic life with long-lasting effects[3].

Hazard Classification	Details
GHS Classification	Acute toxicity, Oral (Category 2 or 4)[3], Acute aquatic toxicity (Category 1)[3], Chronic aquatic toxicity (Category 1)[3]
Signal Word	Danger
Hazard Statements	H300/H302: Fatal or Harmful if swallowed[3]. H410: Very toxic to aquatic life with long lasting effects[3].
GHS Pictograms	GHS06 (Skull and Crossbones)

Personal Protective Equipment (PPE)

Strict adherence to the following personal protective equipment guidelines is mandatory when handling **Picfeltarraenin IB** to minimize exposure risk.

Protection Type	Specific Recommendations
Eye Protection	Wear safety goggles with side-shields[3].
Hand Protection	Use protective gloves[3].
Skin and Body Protection	Wear impervious clothing to prevent skin contact[3].
Respiratory Protection	Use a suitable respirator, especially when dust or aerosols may be generated[3].

Operational and Disposal Plans

Handling Procedures:

- Preparation: Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or aerosols[3]. Ensure an eyewash station and safety shower are readily accessible[3].
- Handling: Avoid contact with eyes, skin, and clothing[3]. Do not eat, drink, or smoke in the handling area[3]. Wash hands thoroughly after handling the substance[3].
- Storage: Keep the container tightly sealed[3]. Store in a cool, well-ventilated area away from direct sunlight and ignition sources[3]. Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent[3].

Spill Management:

- Immediate Action: Evacuate personnel from the spill area[3].
- Containment: Prevent further leakage or spillage if it is safe to do so. Avoid allowing the substance to enter drains or water courses[3].
- Cleanup: For solutions, absorb the spill with a liquid-binding material such as diatomite or universal binders[3]. Decontaminate surfaces and equipment by scrubbing with alcohol[3].

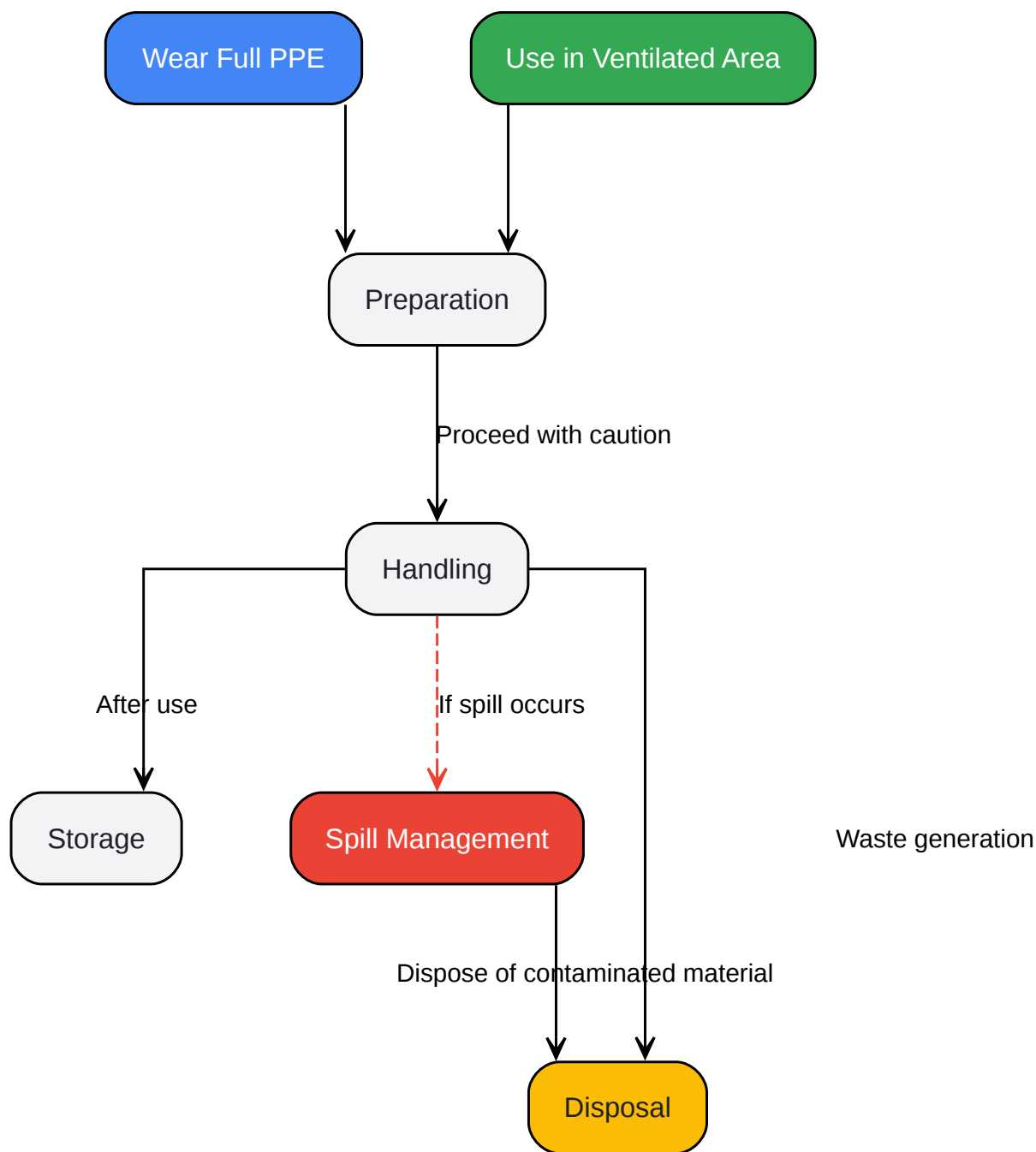
- Disposal of Spill Waste: Collect all contaminated materials in a sealed container for disposal according to regulations[3].

Disposal Plan:

Dispose of **Picfeltaarraenin IB** and any contaminated materials at an approved waste disposal facility[3]. All disposal activities must be in accordance with federal, state, and local environmental regulations[3].

Experimental Workflow and Safety Diagram

The following diagram illustrates the key procedural steps for the safe handling of **Picfeltaarraenin IB**.



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Caption: Workflow for Safe Handling of **Picfeltaenine IB**.

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